

Application Notes and Protocols for the Staudinger Reaction of Azetidinones

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Compound of Interest

Compound Name: 4-(4-Fluorobenzyl)azetidin-2-one

Cat. No.: B2966118

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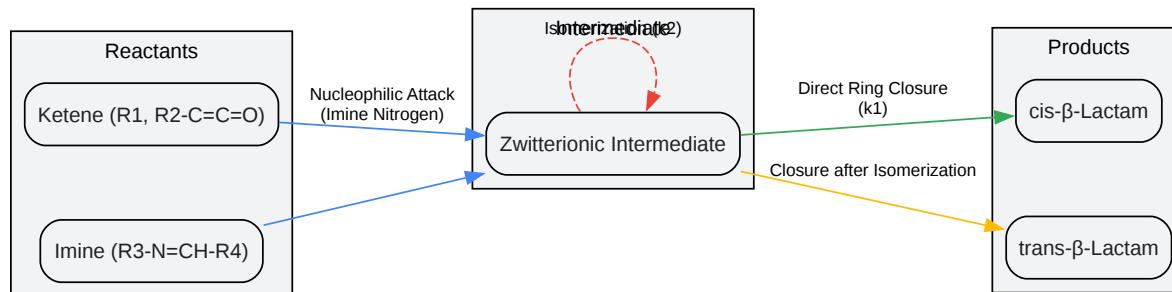
These application notes provide a detailed overview and experimental procedures for the synthesis of azetidinones (β -lactams) via the Staudinger [2+2] cycloaddition of ketenes and imines. This reaction is of significant importance in medicinal chemistry, particularly in the development of β -lactam antibiotics.

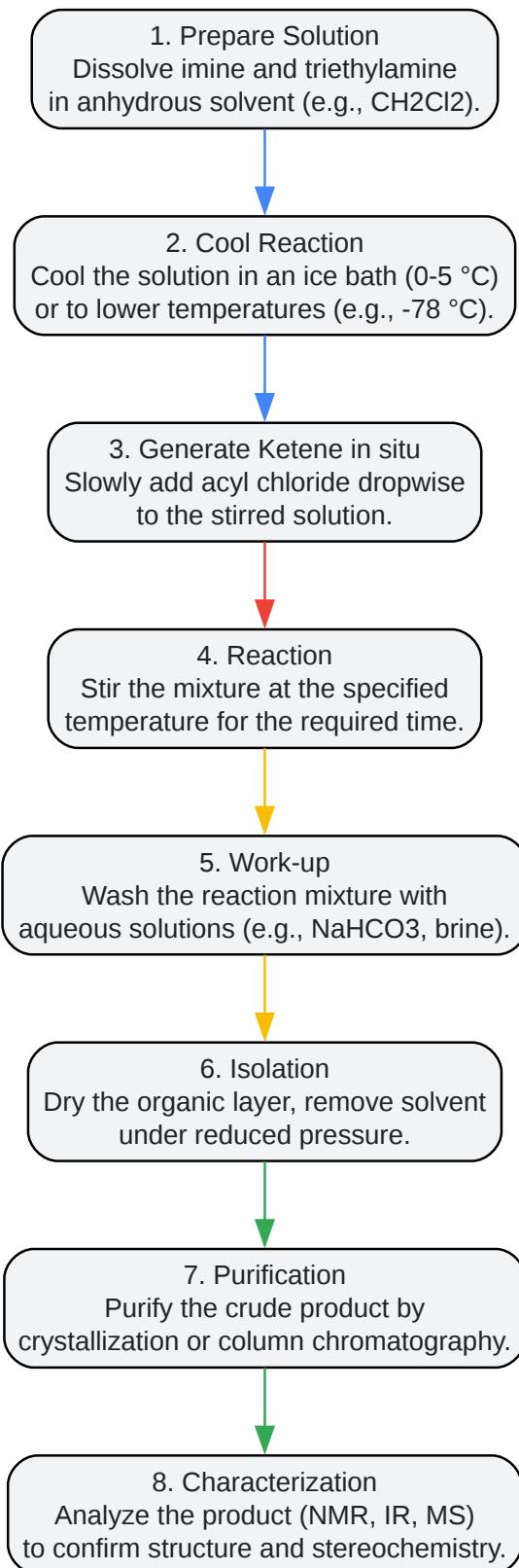
Reaction Principle and Mechanism

The Staudinger synthesis is a formal [2+2] cycloaddition that involves the reaction of a ketene with an imine to form a four-membered azetidinone ring.^[1] The reaction is not a concerted cycloaddition but proceeds through a stepwise mechanism. The initial step is a nucleophilic attack by the imine's nitrogen atom on the central carbonyl carbon of the ketene.^{[2][3]} This attack forms a zwitterionic intermediate.^[2] The subsequent and often rate-determining step is an intramolecular ring closure of this intermediate to yield the final β -lactam product.^[2]

The stereochemical outcome of the reaction (i.e., the formation of cis or trans isomers) is determined by the competition between the direct ring closure of the initial zwitterionic intermediate and its isomerization to a more stable conformer before cyclization.^{[2][3]} Generally, (E)-imines tend to form cis β -lactams, while (Z)-imines result in trans β -lactams.^[1] The electronic properties of the substituents on both the ketene and the imine also play a crucial role; electron-donating groups on the ketene and electron-withdrawing groups on the imine typically favor the formation of cis-products.^{[1][2]}

Reaction Mechanism



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References

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